

# N-Boc-4-pentyne-1-amine (CAS: 151978-50-6): A Technical Overview

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## Compound of Interest

Compound Name: **N-Boc-4-pentyne-1-amine**

Cat. No.: **B128528**

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## Introduction

**N-Boc-4-pentyne-1-amine**, identified by CAS number 151978-50-6, is a bifunctional organic building block of significant interest in chemical synthesis, medicinal chemistry, and materials science. Its structure incorporates two key functional groups: a terminal alkyne and a primary amine protected by a tert-butyloxycarbonyl (Boc) group.<sup>[1]</sup> This unique arrangement allows for sequential and orthogonal chemical modifications, making it a versatile reagent. The terminal alkyne is readily available for reactions like copper-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry," while the Boc-protected amine can be deprotected under acidic conditions for subsequent functionalization, such as amide bond formation.<sup>[1]</sup>

This technical guide provides a comprehensive overview of **N-Boc-4-pentyne-1-amine**, including its chemical and physical properties, key experimental protocols for its synthesis and application, and its role in modern drug discovery, particularly as a linker in Proteolysis Targeting Chimeras (PROTACs).<sup>[2]</sup>

## Chemical and Physical Properties

The properties of **N-Boc-4-pentyne-1-amine** are summarized below, compiled from various suppliers and databases.

## Identifiers and General Properties

Property	Value	Reference
CAS Number	151978-50-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>17</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	183.25 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
IUPAC Name	tert-butyl N-(pent-4-yn-1-yl)carbamate	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Synonyms	4-Pentynylcarbamic acid tert-butyl ester, N-Boc-5-amino-1-pentyne, tert-Butyl (4-pentynyl)carbamate	
Appearance	Liquid, Solid-Liquid Mixture	<a href="#">[1]</a> <a href="#">[2]</a>
Color	Off-white to light yellow	<a href="#">[2]</a>
Purity	≥95% (GC)	

## Structural Information

Identifier	Value	Reference
SMILES String	CC(C)(C)OC(=O)NCCCC#C	
InChI	1S/C10H17NO2/c1-5-6-7-8-11-9(12)13-10(2,3)4/h1H,6-8H2,2-4H3,(H,11,12)	<a href="#">[4]</a> <a href="#">[5]</a>
InChI Key	JTPJJKZSKWNWKK-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>

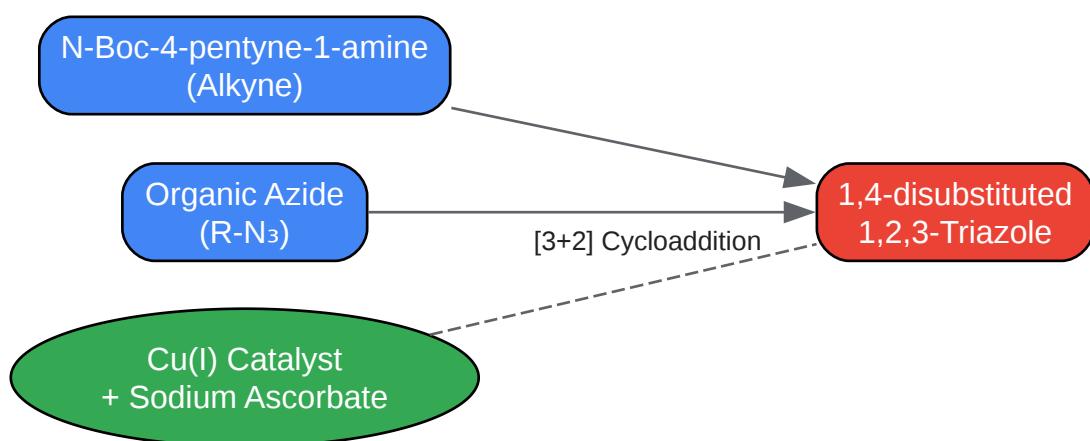
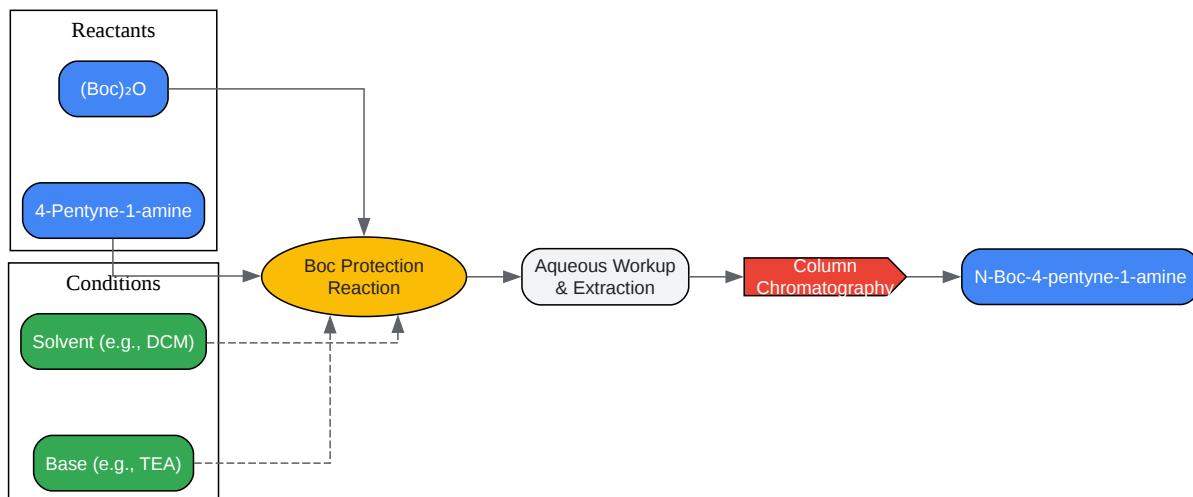
## Experimental Protocols

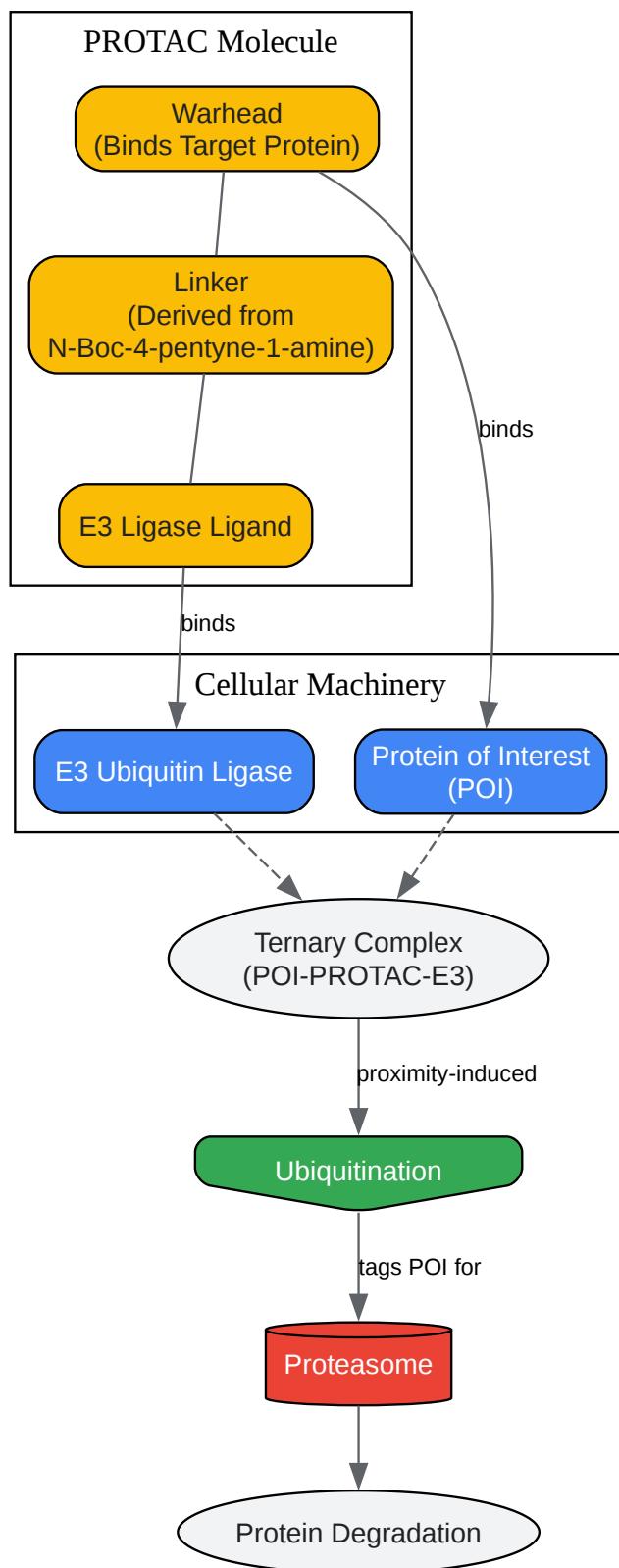
**N-Boc-4-pentyne-1-amine** is valued for its dual reactivity. The following sections detail common experimental procedures involving this molecule.

### Synthesis of N-Boc-4-pentyne-1-amine

The most direct synthesis involves the protection of the primary amine of 4-pentyne-1-amine with di-tert-butyl dicarbonate (Boc<sub>2</sub>O).[1]

- Reaction: Protection of 4-Pentyne-1-amine with (Boc)<sub>2</sub>O
- Reagents:
  - 4-Pentyne-1-amine (CAS: 15252-44-5)
  - Di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O)
  - Base (e.g., triethylamine, sodium bicarbonate)
  - Solvent (e.g., dichloromethane (DCM), or a biphasic system of water and an organic solvent)[1]
- General Procedure:
  - Dissolve 4-pentyne-1-amine in the chosen solvent.
  - Add a base to neutralize the acid that will be formed during the reaction.
  - Add di-tert-butyl dicarbonate to the solution, typically portion-wise or as a solution in the same solvent.
  - Stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC or LC-MS).
  - Upon completion, perform an aqueous workup to remove the base and other water-soluble byproducts.
  - Extract the product with an organic solvent.
  - Dry the combined organic layers over an anhydrous salt (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>), filter, and concentrate under reduced pressure.
  - Purify the crude product, typically by flash column chromatography, to yield **N-Boc-4-pentyne-1-amine**.





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